Application Notes and Protocols for Training a Topaz Model in CryoSPARC

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Compound of Interest	
Compound Name:	*Topaz*
Cat. No.:	*B1169500* Get Quote

Audience: Researchers, scientists, and drug development professionals in the field of cryo-electron microscopy (cryo-EM).

Introduction: **Topaz** is a deep learning-based particle picking tool integrated into CryoSPARC that significantly improves the accuracy and efficiency of particle selection from cryo-EM micrographs. This document provides a detailed protocol for training a **Topaz** model within the CryoSPARC environment, enabling users to leverage this powerful tool for their structural biology research.

Experimental Protocols

The general workflow for training a **Topaz** model involves preparing a set of labeled particles (either through manual picking or from a previous picking job), using these particles to train the model, and then using the trained model to pick particles from the entire dataset.

Protocol 1: Topaz Model Training

This protocol outlines the standard procedure for training a **Topaz** model using the **Topaz** Train job in CryoSPARC.

1. Data Preprocessing:

- Ensure that your micrographs have been motion-corrected and their contrast transfer function (CTF) has been estimated. This is a standard prerequisite for any particle picking routine in CryoSPARC.

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2. Particle Pick Annotation:

- Provide a set of particle picks as training data. These can be obtained from:

  - Manual Picking: Use the Manual Picker job in CryoSPARC to select particles from a representative subset of your micrographs. It is recommended to pick from at least 10-20 micrographs to provide the model with sufficient training examples.[1]

  - Previous Picking Jobs: The output of other particle picking jobs (e.g., Blob Picker, Template Picker) can be curated and used as input.

  - 2D Classification: Particles from good 2D classes obtained from a preliminary round of picking can serve as a high-quality training set.[2]

3. Launching the **Topaz** Train Job:

- Navigate to the Job Builder in CryoSPARC and select the **Topaz** Train job.[3]

- Inputs:

  - Connect the micrographs output from your CTF estimation job.[2]

  - Connect the particles output from your manual picking or curated particle set job.[2]

- Parameters:

  - Specify the Path to **Topaz** Executable.[3][4] This path needs to be correctly configured to ensure CryoSPARC can run **Topaz**.

  - Adjust the training parameters as detailed in Table 1. A good starting point for many datasets is to use the default parameters.

4. Monitoring and Evaluating Training:

- Once the job is launched, CryoSPARC will begin the **Topaz** training process.

- Upon completion, the job will output a trained **topaz_**model and a plot of the training precision over epochs.[4]

- A well-performing model will show a steady increase in precision on the test set over epochs. [4] If the precision plateaus or starts to decrease, it may indicate overfitting, but CryoSPARC automatically outputs the model from the epoch with the highest precision.[4]

Protocol 2: **Topaz** Model Cross-Validation

For optimizing a specific training parameter, the **Topaz** Cross Validation job can be utilized. This job runs multiple training jobs while varying a chosen parameter to identify its optimal value.[4]

1. Job Setup:

- Select the **Topaz** Cross Validation job in the Job Builder.

- Provide the same micrographs and particle inputs as the **Topaz** Train job.

2. Parameter Optimization:

- In the parameters section, select the Parameter to Optimize (e.g., Learning Rate).

- Define the Initial Value, Value to Increment Parameter by, and the Number of Cross Validation Folds. This will determine the range and number of values to be tested.[4]

3. Execution and Output:

- The job will run multiple training instances and identify the parameter value that yields the best performance.

- It will then use this optimal parameter to perform a final training run and output a trained **topaz**_model.[4]
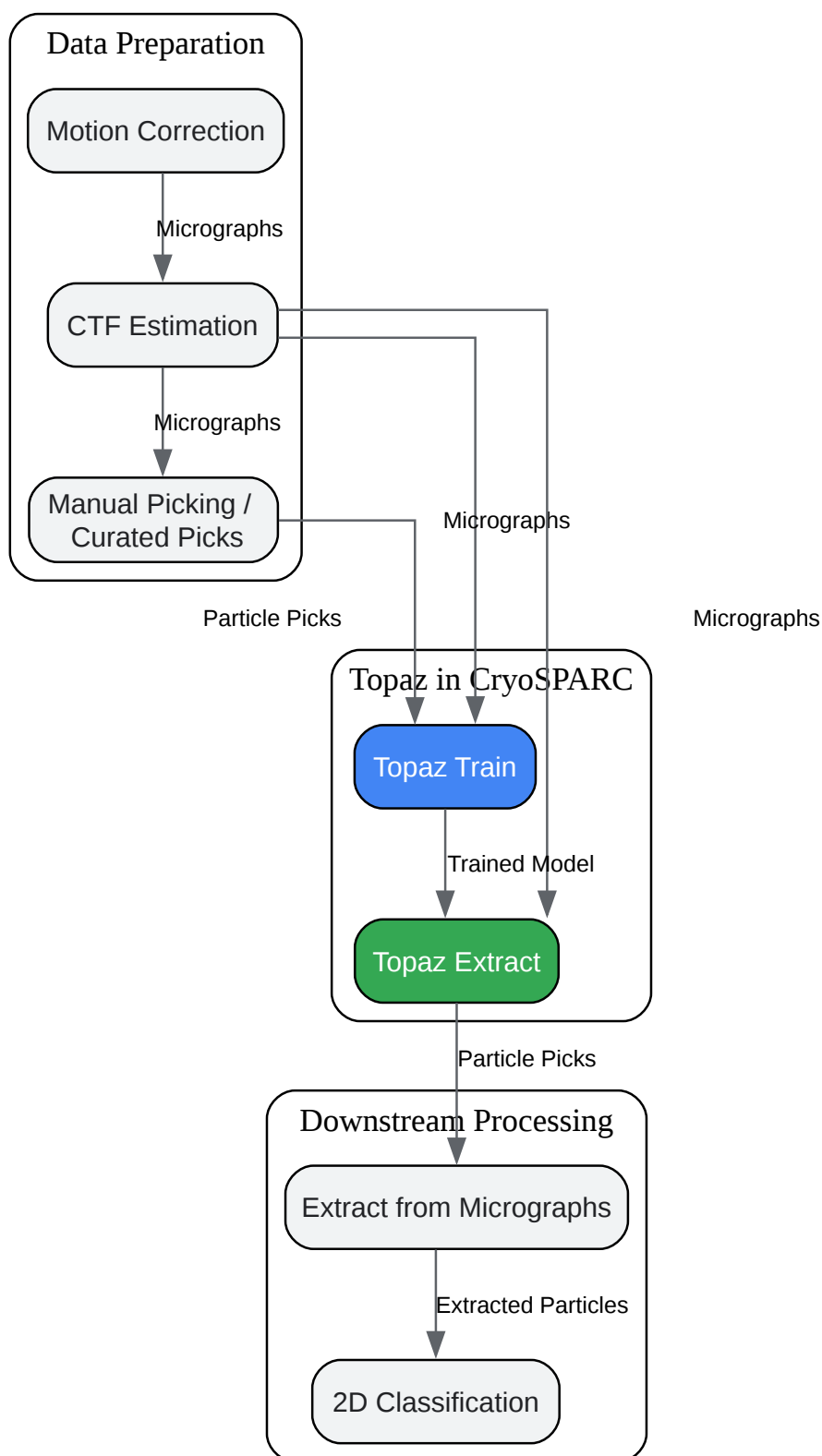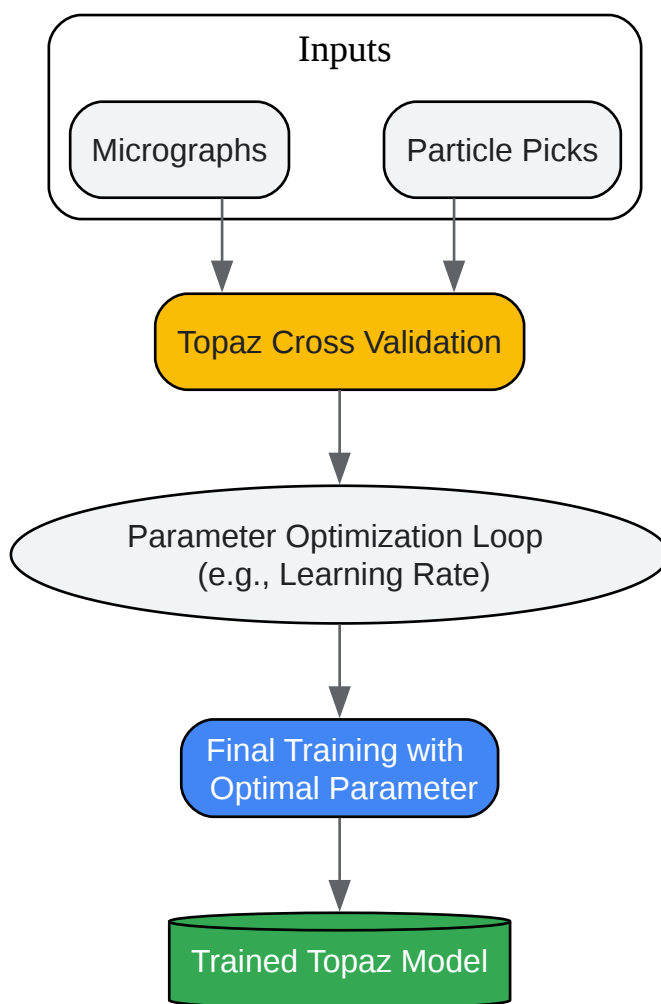
Data Presentation

The following table summarizes the key parameters for the **Topaz** Train job in CryoSPARC.

Parameter	Description	Recommended Starting Value
Path to Topaz Executable	The absolute path to the Topaz executable file.	System-dependent; must be configured correctly.
Downsampling Factor	Factor by which to downsample micrographs. This reduces memory usage and can improve performance.[4]	8 (for ~1 Å/pixel data). Increase for larger particles, decrease for smaller particles.[1]
Learning Rate	Determines the step size at each iteration while moving toward a minimum of a loss function.[4]	0.0001
Minibatch Size	The number of training examples utilized in one iteration. Smaller values can improve accuracy but increase training time.[4]	128
Number of Epochs	The number of times the entire training dataset is passed forward and backward through the neural network.[4]	10
Epoch Size	The number of updates that occur in each epoch.[4]	5000
Train-Test Split	The fraction of the data to be used for testing the model's performance.[4]	0.1
Expected Number of Particles	An estimate of the number of particles per micrograph.	A reasonable estimate based on visual inspection of micrographs.
Number of Parallel Threads	The number of CPU threads to use for preprocessing.	At least 4, as preprocessing can be a bottleneck.[4][5]

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Mandatory Visualization

The following diagrams illustrate the workflow for training and using a **Topaz** model in CryoSPARC.

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Data Preparation

Motion Correction

↓ Micrographs

CTF Estimation

↓ Micrographs

Manual Picking / Curated Picks

Particle Picks

Micrographs

Micrographs

Topaz in CryoSPARC

Topaz Train

↓ Trained Model

Topaz Extract

Particle Picks

Downstream Processing

Extract from Micrographs

↓ Extracted Particles

2D Classification

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┌─────────────────────────────────────┐
│              Inputs                  │
│  ┌──────────────┐  ┌──────────────┐  │
│  │ Micrographs  │  │Particle Picks│  │
│  └──────────────┘  └──────────────┘  │
└─────────────────────────────────────┘

        Topaz Cross Validation

   Parameter Optimization Loop
     (e.g., Learning Rate)

     Final Training with
      Optimal Parameter

      Trained Topaz Model
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